

Technical Support Center: 2-Bromo-3-methylpentanoic Acid

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Compound of Interest

Compound Name: 2-Bromo-3-methylpentanoic acid

Cat. No.: B1597287

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This center provides essential information for researchers, scientists, and drug development professionals on the stability and storage of **2-Bromo-3-methylpentanoic acid** (CAS: 42880-22-8).

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **2-Bromo-3-methylpentanoic acid**?

A1: **2-Bromo-3-methylpentanoic acid** should be stored in a tightly sealed container in a dry, well-ventilated place.^{[1][2]} The recommended storage temperature is refrigerated at 2-8°C.^[3] ^[4] It should be kept away from heat, sparks, open flames, and other ignition sources.^{[1][2][5]} Protect the material from direct sunlight.^[2]

Q2: What is the chemical stability of **2-Bromo-3-methylpentanoic acid**?

A2: The compound is generally stable under recommended storage conditions.^[5] However, as an alpha-bromo carboxylic acid, it is highly reactive towards nucleophiles.^{[4][6]} This reactivity is a key aspect of its utility in chemical synthesis but also indicates a potential for degradation if not stored properly.^{[4][6]} Avoid contact with incompatible materials such as strong oxidizing agents, acids, and bases.^[5]

Q3: What are the known incompatibilities for this compound?

A3: **2-Bromo-3-methylpentanoic acid**, as an organic acid, should be segregated from several classes of chemicals to prevent hazardous reactions.[7][8]

- Bases: Avoid storage with all bases.[7]
- Oxidizing Agents: Do not store with strong oxidizing agents, including oxidizing acids like nitric or perchloric acid.[5][8]
- Inorganic Acids: Store separately from inorganic acids.[7][8]
- Reactive Chemicals: Keep away from cyanides or sulfides, as this could lead to the formation of toxic gases.[7]

Q4: What are the physical signs of degradation?

A4: While specific degradation indicators for this exact compound are not detailed, general signs for similar chemicals include a change in color from its typical colorless to light yellow appearance, or the development of a strong, acrid odor.[3][5] Purity analysis via techniques like HPLC or NMR would be the definitive method to confirm degradation.

Q5: Is **2-Bromo-3-methylpentanoic acid** sensitive to moisture or air?

A5: While not explicitly stated to be hygroscopic in the provided results, general best practices for corrosive organic acids involve keeping containers tightly closed to protect from moisture and air.[1][2] Alpha-bromo acids can be susceptible to hydrolysis, which would convert the product back to the corresponding alpha-hydroxy acid.

Troubleshooting Guide

Observed Issue	Potential Cause	Recommended Action
Compound has darkened or changed color.	Exposure to light, heat, or contaminants.	1. Move the compound to a dark, refrigerated (2-8°C) location. 2. Verify purity using TLC, HPLC, or NMR before use. 3. If purity is compromised, consider purification (e.g., distillation or chromatography) or disposal according to hazardous waste standards. [7]
Unexpected side products in a reaction.	Degradation of the starting material. The bromine atom at the alpha position is highly reactive. [4] [6]	1. Confirm the purity of the 2-Bromo-3-methylpentanoic acid stock. 2. Run a control reaction with a fresh or newly purchased batch of the acid. 3. Review storage conditions to ensure they align with recommendations.
Decreased yield over time from the same bottle.	Gradual degradation due to repeated exposure to air/moisture or temperature fluctuations.	1. Aliquot the compound upon receipt into smaller, single-use vials to minimize exposure of the main stock. 2. Store aliquots under an inert atmosphere (e.g., argon or nitrogen) if conducting highly sensitive reactions.

Data Summary

The following table summarizes key quantitative data for **2-Bromo-3-methylpentanoic acid**.

Parameter	Value	Source
CAS Number	42880-22-8	[9]
Molecular Formula	C6H11BrO2	[4]
Molecular Weight	195.05 g/mol	[4][9]
Appearance	Colorless oily liquid	[3]
Boiling Point	240.5 °C at 760 mmHg	[3]
Flash Point	99.3 °C	[3]
Density	1.432 g/cm ³	[3]
Storage Temperature	2-8°C	[3][4]

Experimental Protocols

Protocol: Basic Stability Assessment via Thin-Layer Chromatography (TLC)

This protocol provides a rapid method to qualitatively assess the stability of **2-Bromo-3-methylpentanoic acid** over time.

1. Materials:

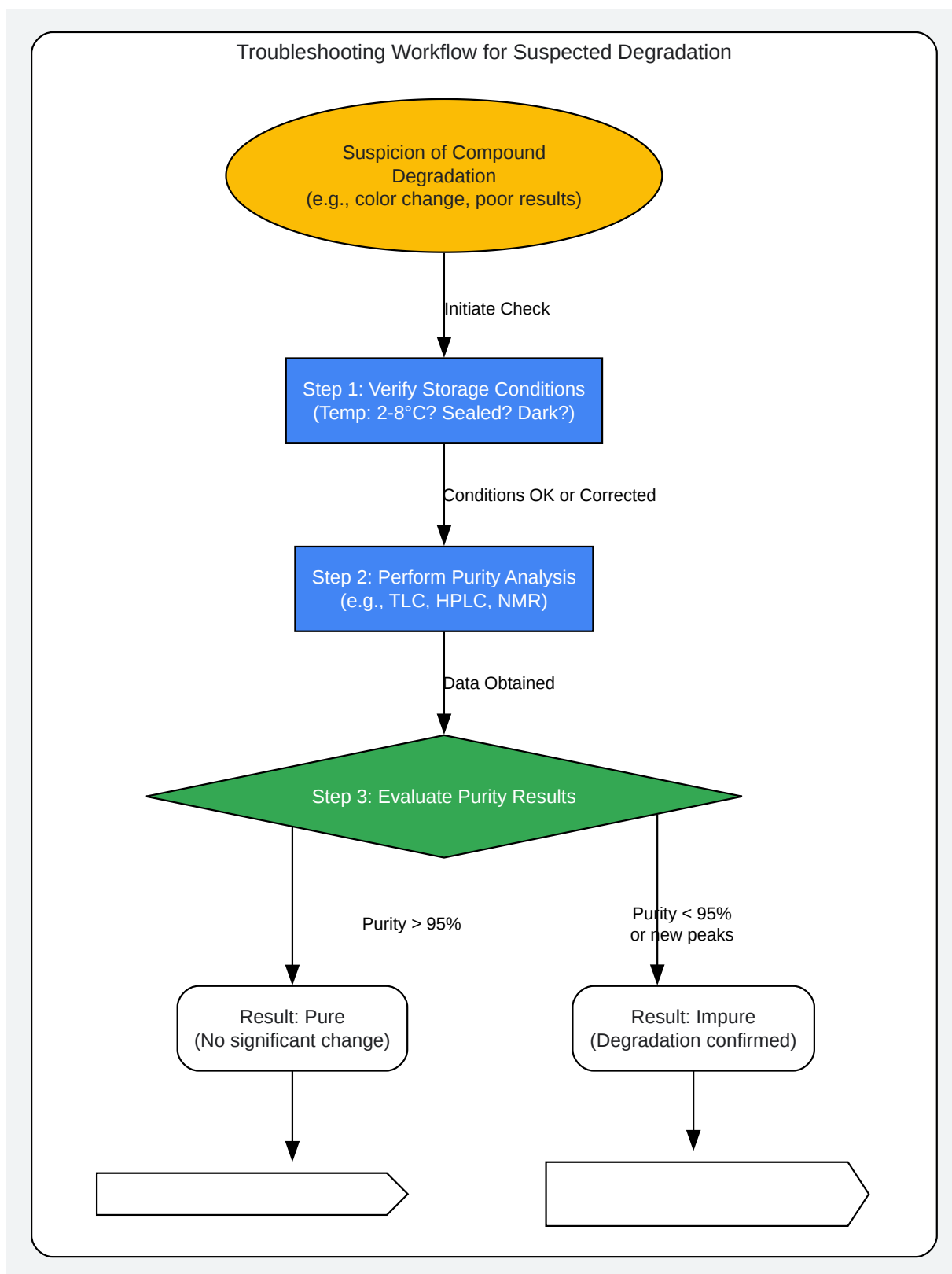
- **2-Bromo-3-methylpentanoic acid** sample
- TLC plates (e.g., silica gel 60 F254)
- Solvent system (e.g., 7:3 Hexane:Ethyl Acetate - Note: optimize as needed)
- Developing chamber
- Visualization agent (e.g., potassium permanganate stain or UV lamp)
- Micropipette or capillary tubes

2. Methodology:

- Time Point Zero (T=0):
- Dissolve a small amount of the "as-received" compound in a suitable solvent (e.g., ethyl acetate).
- Spot the solution onto a TLC plate.

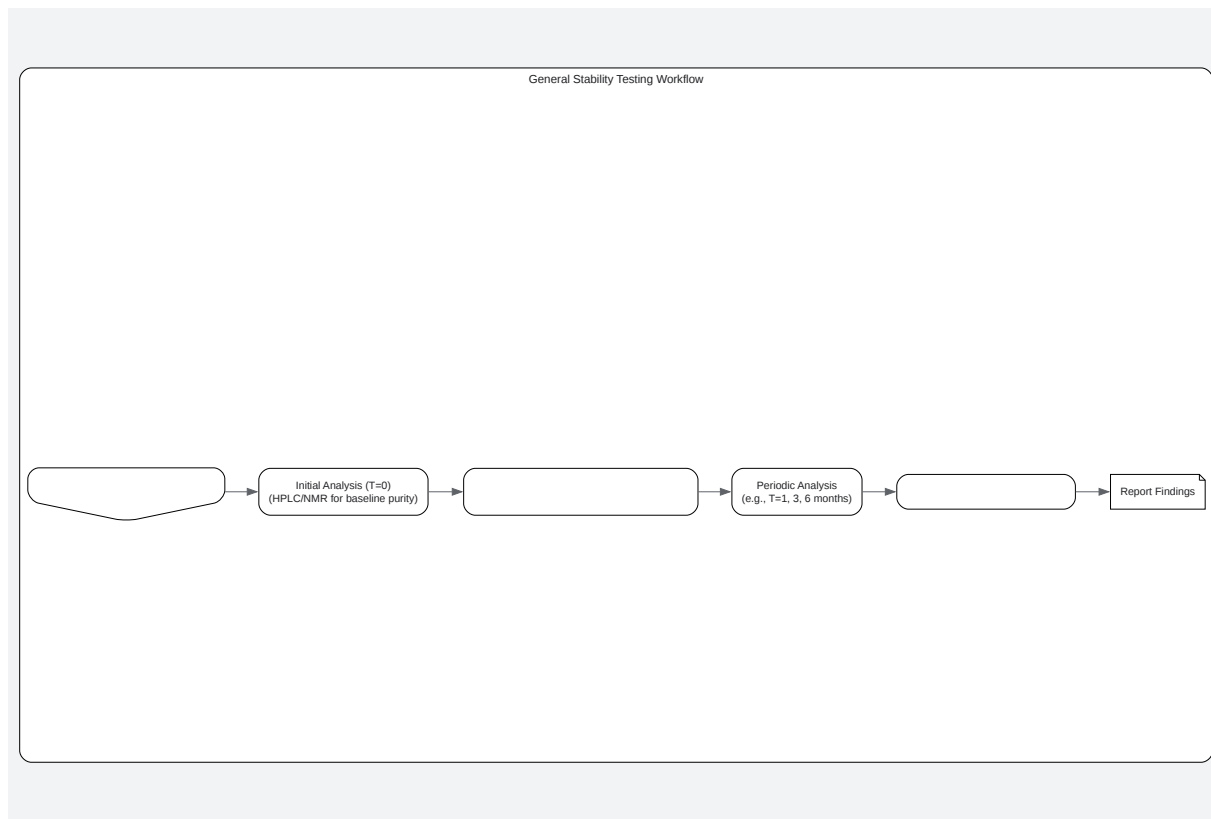
- Develop the plate in the chosen solvent system.
- Visualize the spot(s) and record the Retention Factor (Rf) value. This is your reference for the pure compound.
- Storage:
- Store the main sample under the recommended conditions (2-8°C, dark, sealed).
- Optionally, store a small aliquot under "stressed" conditions (e.g., at room temperature, exposed to light) for comparison.
- Subsequent Time Points (e.g., T=1 month, T=3 months):
- Repeat the TLC analysis from step 2a for both the properly stored sample and the stressed sample.
- Analysis:
- Compare the chromatograms from the different time points. The appearance of new spots (especially those with a lower Rf) or a significant smearing/tailing of the main spot can indicate degradation.

Visual Guides



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Caption: Figure 1: Troubleshooting workflow for suspected compound degradation.



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Caption: Figure 2: A typical workflow for conducting a stability study.

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